(2R)-2-Methoxycyclopentan-1-one: A Chiral Building Block in Advanced Organic Synthesis

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Compound of Interest	
Compound Name:	*(2R)-2-methoxycyclopentan-1-one*
CAS No.:	*1932505-45-7*
Cat. No.:	*B6268327*

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Executive Summary

In the landscape of modern drug discovery and complex natural product synthesis, rigid cyclic scaffolds are paramount for orienting functional groups into specific three-dimensional pharmacophores. **(2R)-2-methoxycyclopentan-1-one** has emerged as a highly versatile, chiral cyclic ketone utilized extensively in the pharmaceutical and specialty chemical industries[1]. Its rigid cyclopentane ring, combined with an adjacent stereocenter bearing an electron-donating methoxy group, makes it an ideal scaffold for transferring chirality in complex asymmetric syntheses, particularly in the generation of enantiopure amino acids and trans-1,2-disubstituted cyclopentanols[2][3].

This technical whitepaper provides an in-depth analysis of the mechanistic paradigms, physicochemical properties, and validated experimental protocols associated with **(2R)-2-methoxycyclopentan-1-one**.

Physicochemical Profiling

Understanding the foundational properties of **(2R)-2-methoxycyclopentan-1-one** is critical for predicting its behavior in highly sensitive asymmetric environments. The table below

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summarizes its core identifiers and physicochemical data[1][3].

Property / Identifier	Value / Description
Chemical Name	(2R)-2-methoxycyclopentan-1-one
Molecular Formula	$C_6H_{10}O_2$
Molecular Weight	114.14 g/mol
CAS Registry Number	1932505-45-7 (Chiral) / 35394-09-3 (Racemic)
SMILES Notation	COC1CCCC1=O
Topological Polar Surface Area	26.3 $Å^2$
Hydrogen Bond Acceptors	2
Storage Conditions	2-8°C, sealed container, inert atmosphere

Mechanistic Paradigms in Asymmetric Synthesis

Asymmetric Strecker Synthesis of Enantiopure Amino Acids

The synthesis of enantiopure amino acids—such as 2,4-ethanothreonines and cyclopentane analogues of phenylalanine (c5Phe)—relies heavily on the second-generation asymmetric Strecker reaction[4].

Causality & Mechanism: By condensing **(2R)-2-methoxycyclopentan-1-one** with a chiral auxiliary like (S)- or (R)-1-phenylethylamine, a chiral ketimine is formed[2]. The stereodifferentiating step involves the nucleophilic addition of cyanide. The pre-existing chirality at the C2 position of the cyclopentanone ring, synergized with the chiral auxiliary on the nitrogen, creates a highly biased steric and electronic environment. This restricts the trajectory of the incoming cyanide nucleophile to a single face of the imine, leading to extraordinary diastereoselectivity[4].

Interestingly, the diastereomeric ratio of the resulting nitriles is profoundly influenced by the choice of solvent. Protic solvents stabilize specific transition states via hydrogen-bonding

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networks, whereas aprotic solvents minimize dipole-dipole repulsions, fundamentally altering the stereochemical outcome[2][5].

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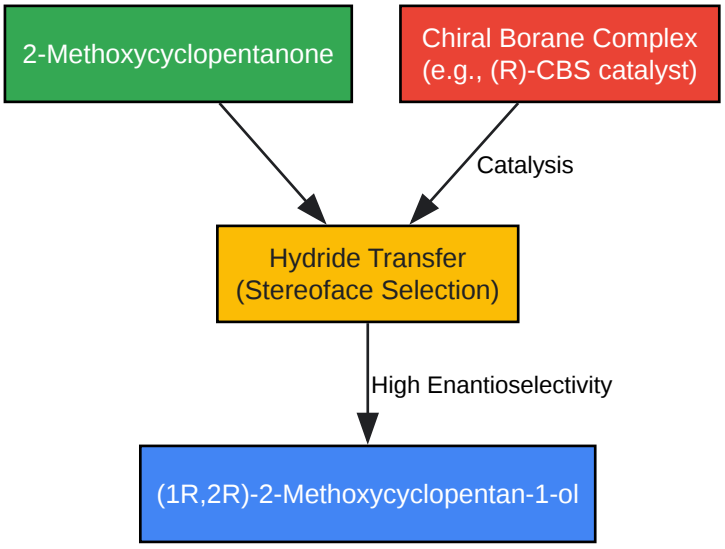
Caption: Workflow of Asymmetric Strecker Synthesis using **(2R)-2-methoxycyclopentan-1-one**.

Stereoselective Reduction to (1R,2R)-2-Methoxycyclopentan-1-ol

Converting the ketone to (1R,2R)-2-methoxycyclopentan-1-ol requires overriding the inherent steric hindrance of the cyclopentane ring[3].

Causality & Mechanism: Using a chiral reducing agent, such as a borane complex with an (R)-CBS (Corey-Bakshi-Shibata) oxazaborolidine ligand, ensures that hydride delivery occurs exclusively from the less hindered face of the carbonyl. The catalyst coordinates simultaneously with the ketone's oxygen and the borane source, locking the transition state conformation. This produces a trans-1,2-disubstituted cyclopentanol, a motif critical for rigidifying drug scaffolds to interact with specific biological targets[3].



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Caption: Stereoselective reduction pathway to (1R,2R)-2-methoxycyclopentan-1-ol.

Experimental Methodologies

To ensure scientific integrity and reproducibility, the following workflows are designed as self-validating systems.

Protocol A: Second-Generation Asymmetric Strecker Reaction[2][4]

- Ketimine Condensation: Dissolve **(2R)-2-methoxycyclopentan-1-one** (1.0 eq) and (R)-1-phenylethylamine (1.05 eq) in an anhydrous solvent (e.g., dichloromethane). Stir over activated 4Å molecular sieves at room temperature for 24 hours.
    - Self-Validation Checkpoint: Confirm ketimine formation via IR spectroscopy (disappearance of the C=O stretch at ~1740 cm^{-1} and appearance of the C=N stretch at ~1660 cm^{-1}). This prevents unreacted ketone from undergoing non-stereoselective background cyanation.
- Stereodifferentiating Cyanation: Cool the reaction mixture to -20°C under argon. Add trimethylsilyl cyanide (TMSCN, 1.2 eq) dropwise. Maintain temperature for 12 hours.
- Acidic Hydrolysis: Isolate the crude diastereomeric nitriles. Subject the mixture to concentrated H_2SO_4 at 0°C, slowly warming to room temperature to yield carboxamides.
- Deprotection & Isolation: Hydrogenolyze the carboxamides (Pd/C, H_2) to remove the chiral auxiliary, followed by final aqueous hydrolysis to yield the free enantiopure amino acid. Confirm absolute stereochemistry via X-ray crystallography[2].

Protocol B: Enantioselective CBS Reduction[3]

- Catalyst Preparation: In a flame-dried flask under an inert argon atmosphere, dissolve (R)-2-methyl-CBS-oxazaborolidine catalyst (0.1 eq) in anhydrous THF.
- Thermal Regulation: Lower the temperature to -78 °C using a dry ice/acetone bath to maximize facial selectivity.

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- Hydride Delivery: Slowly add a solution of **(2R)-2-methoxycyclopentan-1-one** (1.0 eq) in THF, followed by the dropwise addition of BH_3-THF complex (1.5 eq).
- Quenching & Validation: Monitor the reaction strictly via Thin-Layer Chromatography (TLC). Upon completion, quench with anhydrous methanol at -78 °C to safely destroy excess borane. Warm to room temperature, extract with ethyl acetate, and dry over $MgSO_4$.
  - Self-Validation Checkpoint: The enantiomeric excess (ee) of the crude (1R,2R)-2-methoxycyclopentan-1-ol must be validated via Chiral HPLC before downstream applications to ensure the chiral catalyst was not compromised by trace moisture[3].

Quantitative Data Summaries

The choice of solvent in the Strecker reaction fundamentally dictates the stereochemical architecture of the resulting amino acid. The data below summarizes the solvent-driven causality observed in the cyanation of cyclopentanone derivatives[2][5].

Reaction Condition (Solvent)	Dominant Stereochemical Outcome	Mechanistic Driver
Protic Solvent (e.g., Methanol)	trans-configured amino acids	Hydrogen-bonding networks stabilize the transition state, directing nucleophilic attack from the trans face.
Aprotic Solvent (e.g., Hexane)	cis-configured amino acids	Minimization of dipole-dipole repulsions in the transition state favors cis facial attack.

References

- Title: Synthesis of enantiomerically pure cis- and trans-cyclopentane analogues of phenylalanine Source: ResearchGate URL:[Link] Citation Index:[2]
- Title: August Wilhelm Frahm Prof.Dr.Dr.hc University of Freiburg Source: ResearchGate URL:[Link] Citation Index:[5]

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- Title: Strecker Amino Acid Synthesis (Meyer et al.) Source: ResearchGate URL:[Link] Citation Index:[4]

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